

In-Depth Technical Guide to the Health and Safety of 4-Ethylbenzoate

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Compound of Interest

Compound Name: **4-Ethylbenzoate**

Cat. No.: **B1233868**

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Disclaimer: The health and safety information for **4-Ethylbenzoate** (CAS: 36207-13-3), also known as Ethyl **4-ethylbenzoate**, is not extensively available. Therefore, this guide will utilize data from the structurally similar and well-studied compound, Ethyl Benzoate (CAS: 93-89-0), as a surrogate to provide a comprehensive overview of potential hazards, safe handling procedures, and toxicological information. This approach is based on the principle of structure-activity relationships, where compounds with similar chemical structures are expected to exhibit comparable toxicological profiles. All data presented herein pertains to Ethyl Benzoate unless otherwise specified.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a substance is fundamental to its safe handling and use in a research and development setting.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₂	[1]
Molecular Weight	150.17 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Pleasant, fruity	[1]
Boiling Point	212 °C (414 °F)	[2]
Melting Point	-34 °C (-29 °F)	[2]
Flash Point	93.4 °C (200.1 °F) - closed cup	[2]
Autoignition Temperature	490 °C (914 °F)	[2]
Density	1.045 g/cm ³ at 25 °C (77 °F)	[2]
Vapor Pressure	1 hPa (1 mmHg) at 44 °C (111 °F)	[2]
Water Solubility	Insoluble	[1]
Solubility in Other Solvents	Soluble in ethanol, ether, and other organic solvents	[1]
log P (octanol-water partition coefficient)	2.59	[3]

Toxicological Data

Toxicological data provides crucial information on the potential health effects of a substance following exposure. The primary route of metabolism for ethyl benzoate is hydrolysis to benzoic acid and ethanol.[\[4\]](#)

Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	2100 mg/kg	[2]

Symptoms of Acute Exposure:

- Inhalation: May cause respiratory tract irritation.[2]
- Skin Contact: May cause skin irritation.[2][5]
- Eye Contact: May cause eye irritation.[2][5]
- Ingestion: May be harmful if swallowed.[2] Behavioral effects such as muscle weakness and dyspnea (difficulty breathing) have been observed in animal studies.[6]

Chronic Toxicity and Other Health Effects

- Sensitization: Not expected to be a skin sensitizer.[6]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[2][3]
- Mutagenicity: No data available to indicate mutagenic properties.[6]
- Reproductive Toxicity: No data available to indicate reproductive toxicity.[2]

Experimental Protocols

Acute Oral Toxicity Study (OECD 423 Guideline - Acute Toxic Class Method)

This protocol provides a general framework for assessing the acute oral toxicity of a substance like ethyl benzoate. The method is designed to classify a substance into a toxicity category based on a stepwise procedure with a minimal number of animals.

Objective: To determine the acute oral toxicity of a test substance and classify it according to the Globally Harmonized System (GHS).[7]

Methodology:

- Test Animals: Healthy, young adult rodents (e.g., rats), typically females, are used.

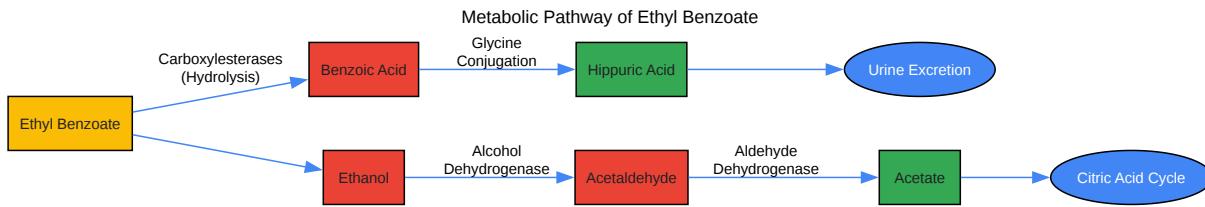
- **Housing and Feeding:** Animals are housed in standard laboratory conditions with controlled temperature, humidity, and light cycle. They are provided with standard laboratory diet and water ad libitum, except for a brief fasting period before dosing.[8]
- **Dose Preparation and Administration:** The test substance is typically administered as a single oral dose via gavage. An aqueous solution is preferred, but if the substance is not water-soluble, an oil vehicle (e.g., corn oil) may be used.[8] The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- **Procedure:** A stepwise procedure is followed. Initially, a small group of animals (e.g., 3) is dosed at the starting dose level. The outcome for this group determines the next step:
 - If mortality is observed, the test is repeated at a lower dose level.
 - If no mortality is observed, the test is repeated at a higher dose level.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Data Analysis:** The classification is determined by the dose level at which mortality is observed.[7]

Signaling Pathways and Mechanisms of Toxicity

The toxicity of benzoate esters is believed to be primarily mediated through their hydrolysis products, benzoic acid and the corresponding alcohol (in this case, ethanol), and their subsequent effects on cellular processes.

Metabolic Pathway of Ethyl Benzoate

Ethyl benzoate is rapidly metabolized in the body. The primary metabolic pathway involves hydrolysis by carboxylesterases into benzoic acid and ethanol. Benzoic acid is then conjugated with glycine to form hippuric acid, which is excreted in the urine. Ethanol is metabolized to acetaldehyde and then to acetate, which enters the citric acid cycle.[4]



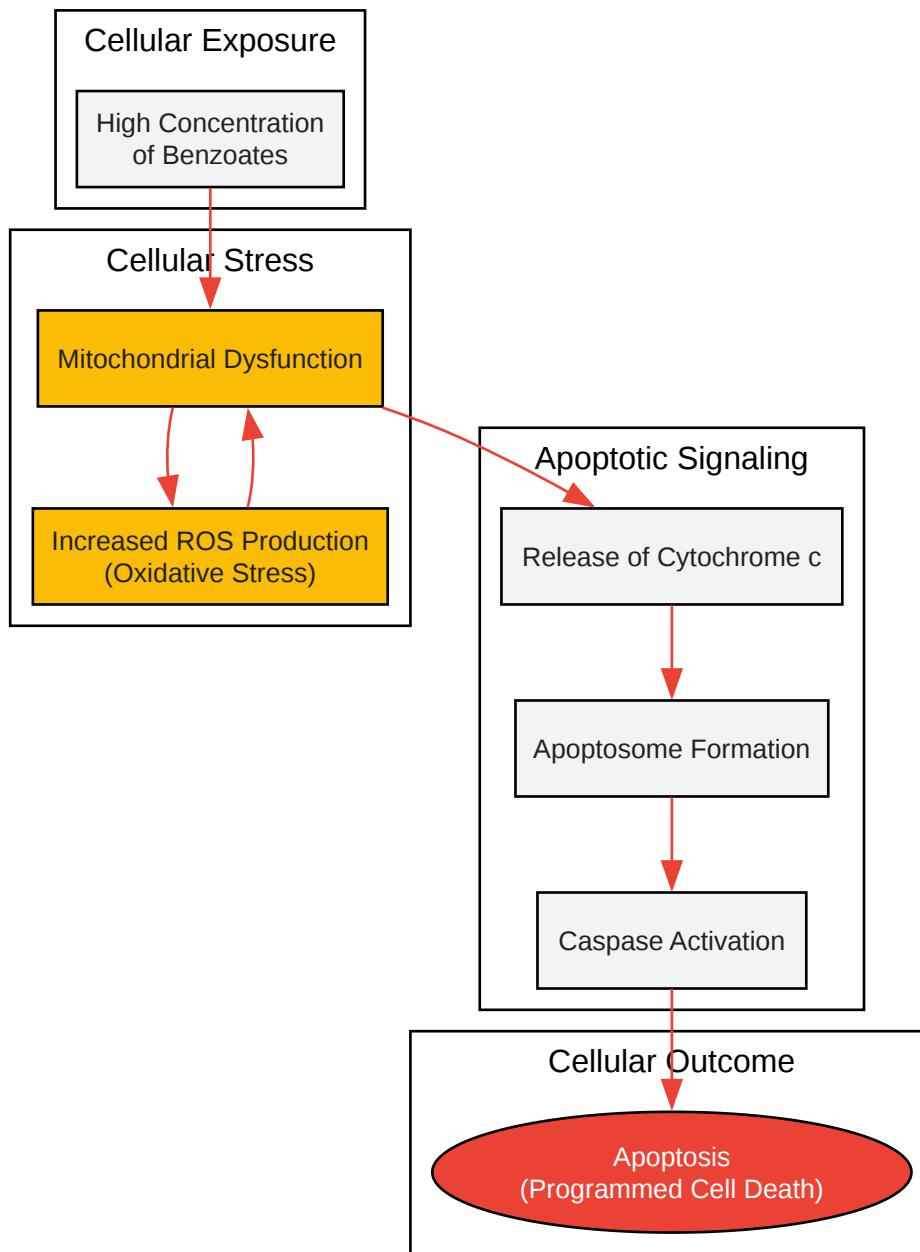
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Caption: Metabolic pathway of Ethyl Benzoate.

Postulated Mechanism of Benzoate-Induced Cytotoxicity

High concentrations of benzoates can induce cellular toxicity through mechanisms that include oxidative stress and the induction of apoptosis (programmed cell death). This is often linked to mitochondrial dysfunction.

Postulated Mechanism of Benzoate-Induced Cytotoxicity

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Caption: Postulated mechanism of benzoate-induced cytotoxicity.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate PPE are essential for minimizing exposure and ensuring laboratory safety.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when heating the substance or when aerosols may be generated.[9]
- Ensure that eyewash stations and safety showers are readily accessible.[9]

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[9]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a laboratory coat.[5]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[6]

General Hygiene Practices

- Avoid contact with eyes, skin, and clothing.[9]
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Keep away from food, drink, and animal feeding stuffs.[5]

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[6] Keep away from heat, sparks, and open flames.[9]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.[3]

First Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[6]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Get medical attention.[9]
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[10]

Fire and Explosion Hazard Data

- Flammability: Combustible liquid.[3]
- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Fire Fighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]
- Hazardous Combustion Products: Carbon monoxide and carbon dioxide.[9]

Accidental Release Measures

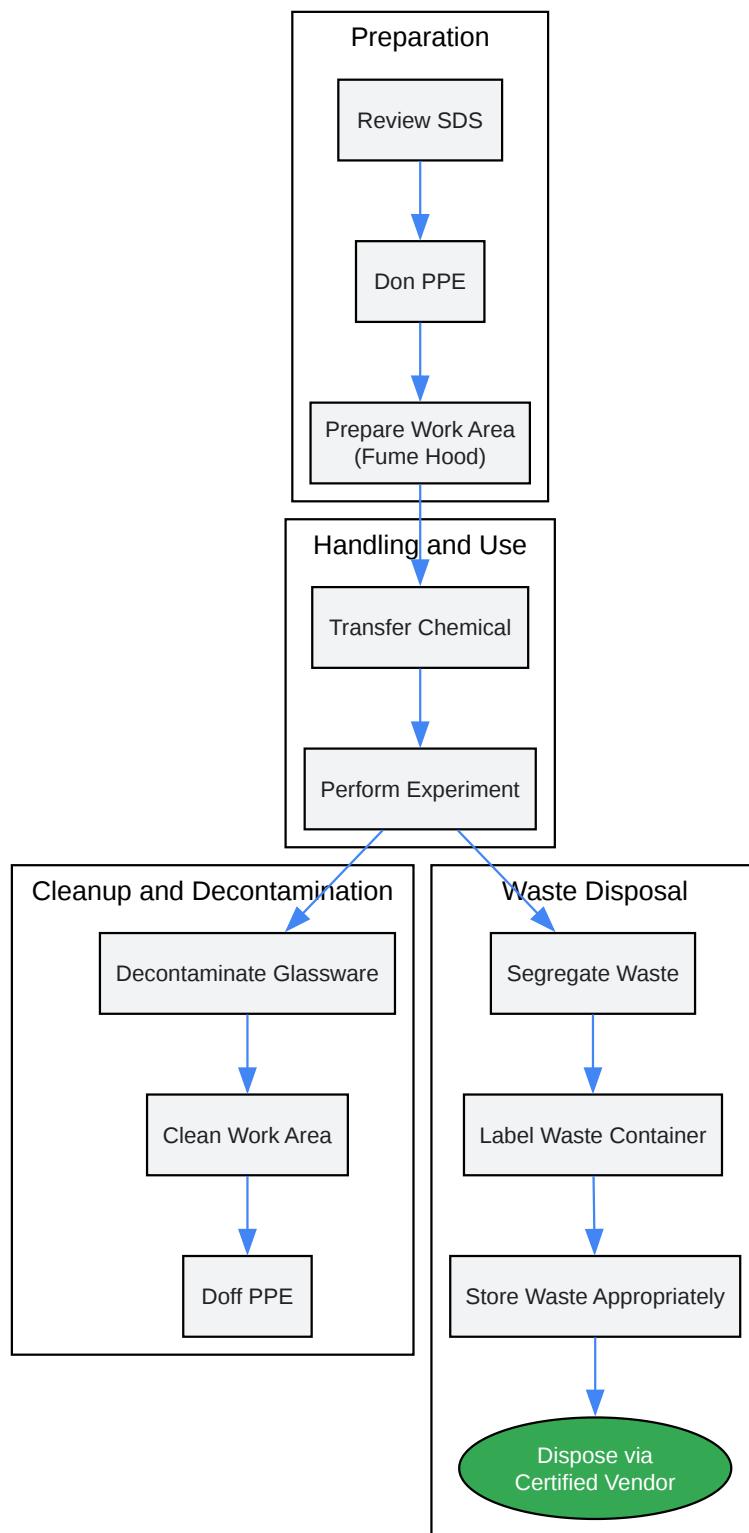
- Spill and Leak Procedures:
 - Evacuate the area.
 - Remove all sources of ignition.[9]
 - Ventilate the area.
 - Wear appropriate personal protective equipment.

- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable, closed container for disposal.[9]
- Do not flush into surface water or sanitary sewer system.[9]

Experimental Workflow: Safe Handling and Disposal

The following diagram illustrates a logical workflow for the safe handling and disposal of ethyl benzoate in a laboratory setting.

Safe Handling and Disposal Workflow for Ethyl Benzoate

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Caption: Safe handling and disposal workflow for Ethyl Benzoate.

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